

Application Notes and Protocols: 2-Phenylpropanal in Fragrance Chemistry

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Compound of Interest

Compound Name: 2-Phenylpropanal

Cat. No.: B145474

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These application notes provide a comprehensive overview of the use of **2-phenylpropanal** in fragrance chemistry research. This document includes detailed information on its olfactory properties, synthesis, purification, analytical methods, and application in fragrance creation, complete with experimental protocols and quantitative data.

Introduction to 2-Phenylpropanal in Fragrance Chemistry

2-Phenylpropanal, also known as hydratropaldehyde, is a key aromatic aldehyde in the fragrance industry, prized for its fresh, green, and floral scent reminiscent of hyacinth.^{[1][2]} Its unique olfactory profile makes it a valuable ingredient in a wide array of perfumery applications, from fine fragrances to personal care products. This molecule belongs to the phenylpropanal family, a group of important fragrance ingredients that are primarily synthetic.^[1] **2-Phenylpropanal** possesses a chiral center, and its enantiomers exhibit distinct olfactory properties.

Physicochemical and Olfactory Properties

A clear, colorless to pale yellow liquid, **2-phenylpropanal** is characterized by its potent and diffusive aroma.^{[2][3]} Its physical and olfactory properties are summarized below.

Table 1: Physicochemical Properties of **2-Phenylpropanal**

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O	[4]
Molecular Weight	134.17 g/mol	[4]
Boiling Point	92-94 °C at 12 mmHg	[5]
Density	1.002 g/mL at 25 °C	[5]
Refractive Index	1.516-1.522 at 20 °C	[5]
Solubility	Soluble in ethanol and most fixed oils; insoluble in water.	[4]
Vapor Pressure	0.27 mmHg	
CAS Number	93-53-8	[4]

Table 2: Olfactory Profile and Odor Threshold of **2-Phenylpropanal** Enantiomers

Enantiomer	Olfactory Description	Odor Threshold (in air)	Reference
(S)-(-)-2-Phenylpropanal	Intensive flowery, green, reminiscent of hyacinth; pleasant up to a high concentration.	20 ppb	[6]
(R)-(+)-2-Phenylpropanal	No fragrance impression at >2.5 ppm.	>2500 ppb	[6]
Racemic 2-Phenylpropanal	Fresh, sharp, green, hyacinth, leafy, lilac.	Not specified	[2]

Synthesis of 2-Phenylpropanal

2-Phenylpropanal can be synthesized through various methods. Two common laboratory-scale methods are the oxidation of 2-phenyl-1-propanol and the hydroformylation of styrene.

Protocol 1: Oxidation of 2-Phenyl-1-propanol via Swern Oxidation

This protocol describes the oxidation of the primary alcohol 2-phenyl-1-propanol to the corresponding aldehyde, **2-phenylpropanal**, using a Swern oxidation. This method is known for its mild reaction conditions.^{[7][8]}

Materials:

- 2-Phenyl-1-propanol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine (Et₃N)
- Dichloromethane (CH₂Cl₂), anhydrous
- Nitrogen gas (N₂)
- Standard glassware for organic synthesis (round-bottom flask, dropping funnel, etc.)
- Magnetic stirrer and stir bar
- Low-temperature bath (e.g., dry ice/acetone, -78 °C)

Procedure:

- Set up a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, a nitrogen inlet, and a thermometer.
- Charge the flask with anhydrous dichloromethane and cool the flask to -78 °C in a dry ice/acetone bath.
- Slowly add oxalyl chloride (2.0 equivalents) to the stirred dichloromethane.

- Add a solution of anhydrous DMSO (3.0 equivalents) in dichloromethane dropwise via the dropping funnel, maintaining the temperature below -60 °C. Stir the mixture for 15 minutes.
- Slowly add a solution of 2-phenyl-1-propanol (1.0 equivalent) in dichloromethane dropwise, ensuring the internal temperature does not rise above -60 °C. Stir for 30 minutes.
- Add triethylamine (6.0 equivalents) dropwise to the reaction mixture.
- After stirring for an additional 30 minutes at -78 °C, allow the reaction to slowly warm to room temperature.
- Quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude **2-phenylpropanal**.

Purification: The crude product can be purified by fractional distillation under reduced pressure.

Protocol 2: Synthesis via Hydroformylation of Styrene

This protocol is adapted from established procedures for the rhodium-catalyzed hydroformylation of styrene to produce **2-phenylpropanal**.

Materials:

- Styrene
- Rhodium catalyst (e.g., $\text{Rh}(\text{CO})_2(\text{acac})$)
- Phosphine ligand (e.g., triphenylphosphine)
- Syngas (a mixture of carbon monoxide and hydrogen)
- Toluene, anhydrous

- High-pressure reactor (autoclave)

Procedure:

- In a glovebox, charge a high-pressure reactor with the rhodium catalyst and the phosphine ligand.
- Add anhydrous toluene to dissolve the catalyst and ligand.
- Add styrene to the reactor.
- Seal the reactor and purge with nitrogen, followed by syngas.
- Pressurize the reactor with syngas ($\text{CO}/\text{H}_2 = 1:1$) to the desired pressure (e.g., 20-40 bar).
- Heat the reactor to the reaction temperature (e.g., 60-80 °C) with stirring.
- Maintain the reaction for the desired time (e.g., 4-24 hours), monitoring the pressure.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess gas in a fume hood.
- The reaction mixture containing **2-phenylpropanal** and its linear isomer, 3-phenylpropanal, can be analyzed and the product isolated.

Purification: The product can be purified by fractional distillation under reduced pressure to separate the branched and linear aldehyde isomers.

Analytical Techniques

Protocol 3: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is the standard technique for the identification and quantification of volatile compounds like **2-phenylpropanal** in complex fragrance mixtures.^[9]

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., HP-5MS, DB-Wax)

GC-MS Parameters (starting point):

- Injector Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1)
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 5 °C/min to 240 °C
 - Hold at 240 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-350

Sample Preparation:

- Dilute the fragrance oil containing **2-phenylpropanal** in a suitable solvent (e.g., ethanol, dichloromethane) to an appropriate concentration (e.g., 1% v/v).
- Inject 1 µL of the diluted sample into the GC-MS.

Data Analysis:

- Identify **2-phenylpropanal** by comparing its mass spectrum and retention time with that of a pure standard.

- Quantify using an internal or external standard method.

Application in Fragrance Formulations

2-Phenylpropanal is a versatile ingredient used to impart a fresh, green, and floral character to fragrances. It is particularly effective in creating hyacinth and lilac accords.[\[1\]](#)[\[2\]](#)[\[10\]](#)

Table 3: Example Concentration of Phenylpropanal Derivatives in Commercial Fragrances

Fragrance Name	Brand	Compound	Concentration (%)	Reference
New West For Her	Aramis	3-(1,3-Benzodioxol-5-yl)-2-methylpropanal	7.5	[11]
L'Eau d'Issey	Issey Miyake	3-(1,3-Benzodioxol-5-yl)-2-methylpropanal	2.0	[11]
Escape	Calvin Klein	3-(1,3-Benzodioxol-5-yl)-2-methylpropanal	3.7	[11]
Polo Sport Woman	Ralph Lauren	3-(1,3-Benzodioxol-5-yl)-2-methylpropanal	4.8	[11]
Cool Water	Davidoff	3-(1,3-Benzodioxol-5-yl)-2-methylpropanal	4.3	[11]

Example Hyacinth Accord Formulation:

A basic hyacinth accord can be constructed using **2-phenylpropanal** as a key component, blended with other floral and green notes.

Table 4: Illustrative Hyacinth Accord Formulation

Ingredient	CAS Number	Olfactory Contribution	Example Percentage
2-Phenylpropanal	93-53-8	Fresh, green, hyacinth	5-15%
Phenylacetaldehyde	122-78-1	Sharp green, hyacinth	1-5%
Benzyl Acetate	140-11-4	Fruity, floral, jasmine	10-20%
Phenyl Ethyl Alcohol	60-12-8	Rose, floral	20-40%
Indole (at 10%)	120-72-9	Animalic, floral	0.5-2%
Cinnamic Alcohol	104-54-1	Balsamic, floral, hyacinth	5-15%
Galbanum Oil	8023-91-4	Intense green	1-3%

Stability and Sensory Evaluation

Protocol 4: Accelerated Stability Testing

Aldehydes can be prone to oxidation, which may lead to discoloration and changes in odor. Stability testing is crucial to ensure the longevity of a fragrance containing **2-phenylpropanal**.

Procedure:

- Prepare solutions of **2-phenylpropanal** in the desired fragrance base (e.g., ethanol, cosmetic lotion).
- Store samples under various conditions:
 - Elevated temperature (e.g., 40 °C, 50 °C)
 - Exposure to UV light

- Room temperature (as a control)
- At specified time points (e.g., 1, 2, 4, 8, 12 weeks), analyze the samples for:
 - Color and Appearance: Visual inspection for any changes.
 - Odor: Sensory evaluation by a trained panel to detect any changes in the scent profile.
 - Chemical Integrity: GC-MS analysis to quantify the concentration of **2-phenylpropanal** and detect any degradation products.

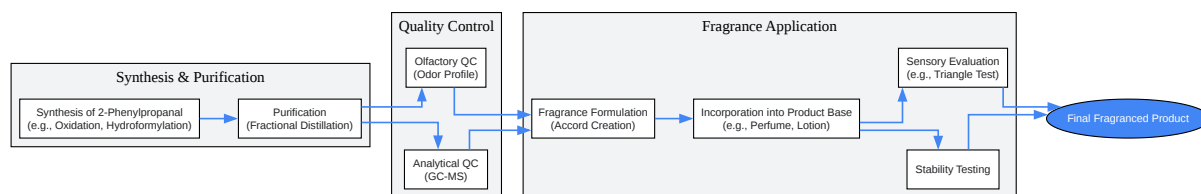
Protocol 5: Sensory Evaluation - Triangle Test

The triangle test is a discriminative sensory method used to determine if a perceptible difference exists between two samples. This can be used to assess the impact of aging or formulation changes on a fragrance containing **2-phenylpropanal**.

Procedure:

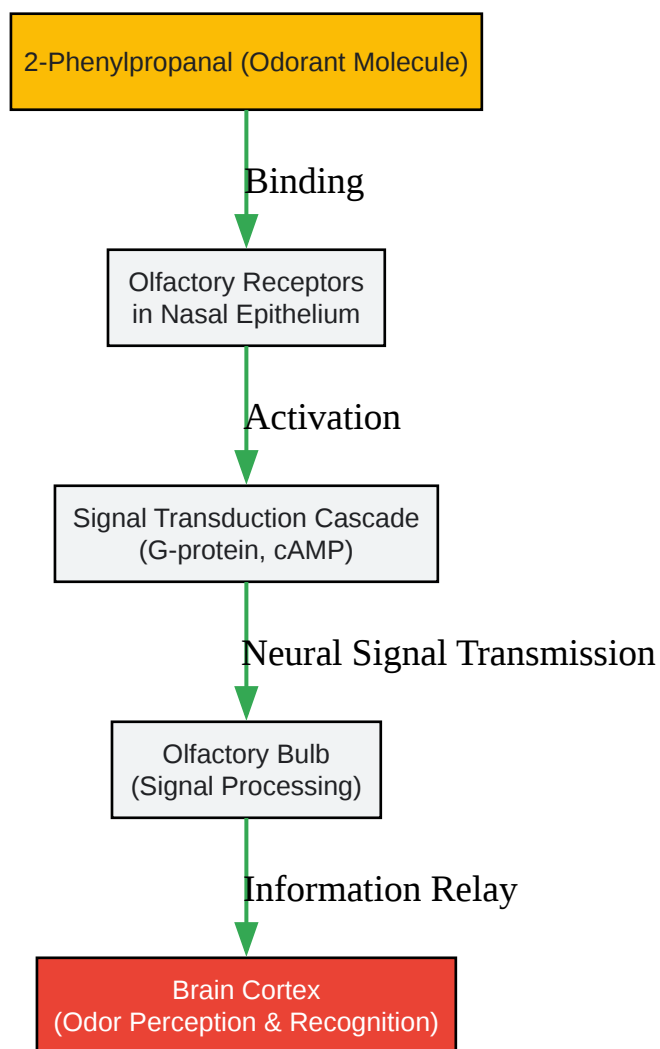
- Recruit a panel of at least 20-30 trained sensory assessors.
- Present each panelist with three samples, two of which are identical (the control) and one is different (the test sample). The order of presentation should be randomized for each panelist.
- Instruct the panelists to smell each sample from a smelling strip and identify the sample that is different from the other two.
- Analyze the results statistically (using a chi-squared test or binomial tables) to determine if the number of correct identifications is significantly greater than what would be expected by chance (one-third).

Visualizations



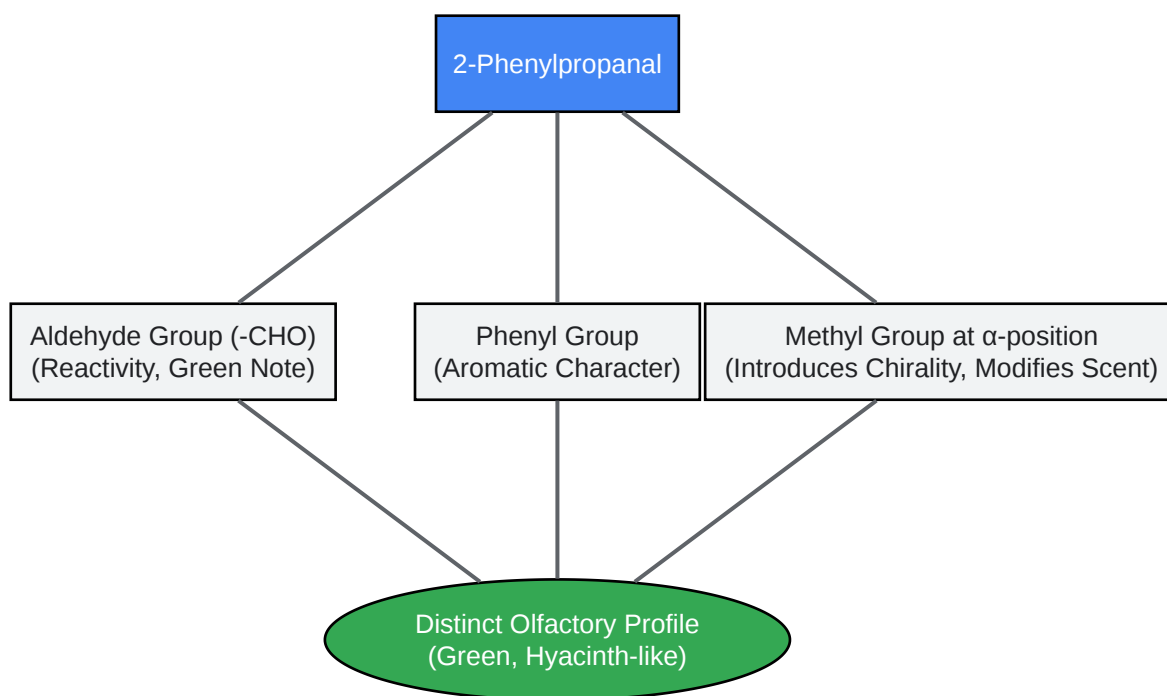
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Caption: Workflow for the development of a fragrance containing **2-phenylpropanal**.



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Caption: Simplified schematic of the odor perception pathway for **2-phenylpropanal**.



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Caption: Relationship between the chemical structure of **2-phenylpropanal** and its odor.

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